

An In-depth Technical Guide to the Safe Handling of 4-Methylbenzoic Anhydride

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Compound of Interest

Compound Name: 4-Methylbenzoic anhydride

Cat. No.: B1360283

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **4-Methylbenzoic anhydride** (CAS No. 13222-85-0). The information is intended to support laboratory personnel in the safe use of this reagent, minimizing risks and ensuring a secure working environment.

Chemical Identification and Physical Properties

4-Methylbenzoic anhydride, also known as p-toluic anhydride, is a white crystalline solid. It is an important reagent in organic synthesis, often utilized in acylation reactions. Due to its reactivity, particularly with moisture, specific handling procedures are required.

Property	Value	Reference
CAS Number	13222-85-0	[1][2]
Molecular Formula	C ₁₆ H ₁₄ O ₃	[2][3][4][5][6][7][8]
Molecular Weight	254.28 g/mol	[2][4][6][7]
Appearance	White to off-white crystalline solid or powder	
Melting Point	86-89 °C	
Boiling Point	411.6 °C at 760 mmHg	
Solubility	Soluble in organic solvents such as ethers, alcohols, and ketones; insoluble in water.	
Sensitivity	Moisture sensitive	[9]

Hazard Identification and GHS Classification

4-Methylbenzoic anhydride is classified as a hazardous substance. Below is a summary of its GHS classification.

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)[10]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)[1][10]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)[1][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)[1][10]

Signal Word:Warning[2]

Precautionary Statements:[1][10][11][12]

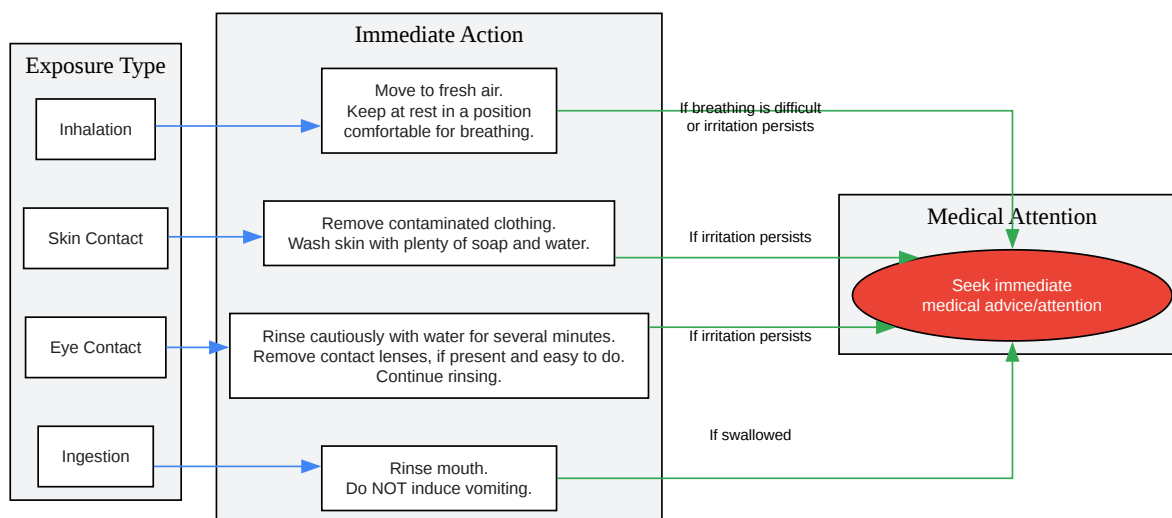
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Quantitative toxicological data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), for **4-Methylbenzoic anhydride** is not readily available in the public domain. The hazard classifications are based on the known irritant and harmful properties of the substance.

First Aid Measures

The following diagram outlines the immediate first aid response to various types of exposure to **4-Methylbenzoic anhydride**.



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First Aid Response for **4-Methylbenzoic Anhydride** Exposure.

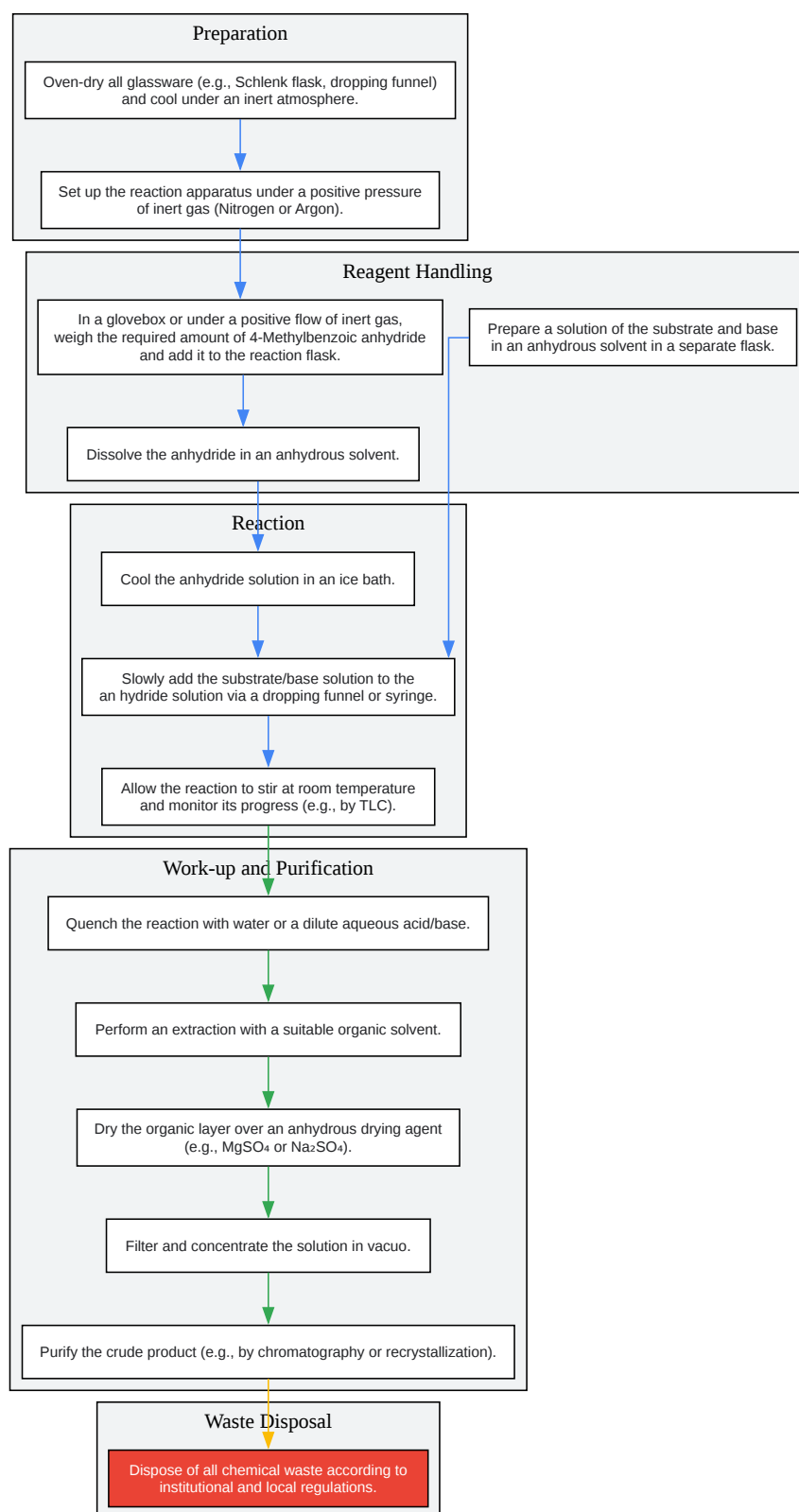
Experimental Protocol: General Procedure for Acylation using 4-Methylbenzoic Anhydride

This protocol provides a general workflow for a typical acylation reaction involving **4-Methylbenzoic anhydride**, emphasizing the necessary safety precautions. This should be adapted based on the specific substrate and reaction conditions.

Objective: To perform a safe and efficient acylation of a substrate (e.g., an alcohol or amine) using **4-Methylbenzoic anhydride**.

Materials:

- **4-Methylbenzoic anhydride**
- Substrate (e.g., benzyl alcohol)
- Anhydrous solvent (e.g., dichloromethane)
- Base (e.g., triethylamine or pyridine)
- Nitrogen or Argon gas supply
- Schlenk line or glovebox
- Oven-dried glassware
- Magnetic stirrer and stir bars
- Syringes and needles



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General Experimental Workflow for Acylation.

Handling and Storage

Handling:

- Always handle **4-Methylbenzoic anhydride** in a well-ventilated area, preferably in a chemical fume hood.
- As it is moisture-sensitive, use in a dry, inert atmosphere (e.g., under nitrogen or argon in a glovebox or using Schlenk techniques) is recommended to prevent hydrolysis.[9]
- Avoid inhalation of dust and contact with skin and eyes.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Ensure that an eyewash station and safety shower are readily accessible.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[1]
- Store under an inert atmosphere (e.g., nitrogen) to maintain its integrity.[1]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and water.

Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific hazards arising from the chemical: In case of fire, hazardous decomposition products such as carbon oxides may be formed.
- Special protective equipment for firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid dust formation and contact with the substance.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for cleaning up: Sweep up and shovel into a suitable closed container for disposal. Avoid creating dust.

This guide is intended as a summary of the best practices for handling **4-Methylbenzoic anhydride**. It is imperative that all users consult the full Safety Data Sheet (SDS) provided by the manufacturer before use and adhere to all institutional and local safety regulations.

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